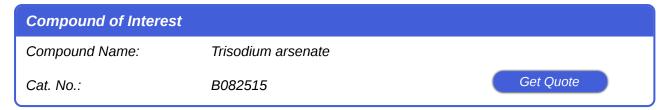


An In-depth Technical Guide to Trisodium Arsenate: Chemical and Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **trisodium arsenate** (Na₃AsO₄). It is intended for researchers, scientists, and professionals in drug development who require detailed information on this inorganic arsenic compound. The document includes structured data tables, detailed experimental protocols, and visualizations of key biological signaling pathways affected by arsenate exposure.

Chemical and Physical Properties

Trisodium arsenate is an inorganic compound that exists in anhydrous and hydrated forms, most commonly as the dodecahydrate (Na₃AsO₄·12H₂O)[1]. It is a colorless to white crystalline solid that is highly toxic and soluble in water[2][3]. Due to its structural similarity to phosphate, the arsenate ion can interfere with critical biological processes, making it a subject of significant toxicological and pharmacological research[4][5].

Quantitative Data

The key physicochemical properties of various forms of sodium arsenate are summarized below for easy comparison.



Property	Anhydrous Trisodium Arsenate	Trisodium Arsenate Heptahydrate	Trisodium Arsenate Dodecahydrate
Molecular Formula	AsNa ₃ O ₄ [6][7][8]	Na ₃ AsO ₄ ·7H ₂ O	Na ₃ AsO ₄ ·12H ₂ O[1]
Molar Mass	207.89 g/mol [2][8][9]	333.99 g/mol	423.9 g/mol [7]
CAS Number	13464-38-5[6][10]	64070-83-3[11]	13510-46-8[1]
Appearance	White solid[1]	Colorless crystals[2]	Colorless solid[1]
Density	2.835 g/cm ³ [10]	1.87 g/cm ³ [2]	1.517 g/cm ³ [1]
Melting Point	1390 °C[6][12]	57 °C (loses 5 H ₂ O)[2]	86.3 °C[7]
Boiling Point	Decomposes	Decomposes at 180 °C[2][3]	Decomposes
Solubility in Water	Soluble[2]	1 part in 3 parts water[2]	Soluble[1]

Qualitative Properties

- Taste: The compound is reported to have a mild alkaline taste[2].
- Odor: It is an odorless solid[2].
- pH: Aqueous solutions of trisodium arsenate are alkaline to litmus[2].
- Stability: The heptahydrate form is known to effloresce (lose water of hydration) in warm air[2]. When heated to decomposition, it emits toxic vapors of arsenic[11].

Structure and Identification

Accurate identification of **trisodium arsenate** is critical for experimental reproducibility. The following table lists key chemical identifiers.



Identifier	Value	
IUPAC Name	trisodium;arsorate[2]	
Synonyms	Sodium orthoarsenate, Arsenic acid, trisodium salt[6][10]	
Canonical SMILES	[O-]INVALID-LINK([O-])[O-].[Na+].[Na+].[Na+] [8][10]	
InChI Key	CDBAKLRDFBGJOX-UHFFFAOYSA-K[9][10]	
PubChem CID	47275[2][10]	
UN Number	1685[2]	

Reactivity and Safety

Trisodium arsenate is a weak oxidizing agent[2]. It is chemically incompatible with strong oxidizing agents and strong acids[2]. In the presence of water, it is also incompatible with metals such as iron, aluminum, and zinc[2].

Hazard Summary: **Trisodium arsenate** is classified as highly toxic if swallowed (H301) and toxic if inhaled (H331)[2]. It is a known poison, nephrotoxin, and can induce hepatic steatosis[8]. Exposure can lead to a range of symptoms, including hypotension, abdominal pain, vomiting, and potential cardiac abnormalities[13]. All handling should be performed in accordance with safety data sheets (SDS) under appropriate containment conditions.

Experimental Protocols Synthesis of Trisodium Arsenate Dodecahydrate (Na₃AsO₄·12H₂O)

This protocol describes the synthesis of **trisodium arsenate** by neutralizing arsenic acid with sodium hydroxide[1][7].

Materials:

Arsenic acid (H₃AsO₄)



- Sodium hydroxide (NaOH)
- Deionized water
- pH indicator or pH meter
- Crystallization dish
- Stir plate and magnetic stir bar
- Heating mantle

Methodology:

- Preparation of Solutions: Prepare a stoichiometric solution of sodium hydroxide in deionized water. Carefully calculate the amount needed to fully neutralize the arsenic acid in a 3:1 molar ratio (3 moles of NaOH for every 1 mole of H₃AsO₄).
- Neutralization: Slowly add the sodium hydroxide solution to the arsenic acid solution with continuous stirring. The reaction is exothermic; control the temperature by placing the reaction vessel in an ice bath if necessary.
- pH Adjustment: Monitor the pH of the solution. Continue adding NaOH solution dropwise until the pH becomes strongly alkaline (pH > 11.5) to ensure the formation of the AsO₄³⁻ anion[1].
- Concentration: Gently heat the resulting solution to evaporate excess water and concentrate the salt. Avoid boiling to prevent the formation of pyroarsenate[2].
- Crystallization: Transfer the concentrated solution to a crystallization dish. Allow the solution to cool slowly to room temperature, followed by further cooling in a refrigerator (4 °C) to promote the formation of Na₃AsO₄·12H₂O crystals.
- Isolation and Drying: Collect the crystals by vacuum filtration. Wash them with a small
 amount of ice-cold deionized water to remove any residual impurities. Dry the crystals at a
 low temperature or in a desiccator to prevent the loss of hydration water.



Characterization Workflow

The following workflow outlines the standard procedures for validating the identity and purity of a newly synthesized batch of **trisodium arsenate**.

Caption: Workflow for the characterization of synthesized **trisodium arsenate**.

Biological Activity and Signaling Pathways

Arsenate's toxicity stems primarily from its ability to act as a phosphate analog. This allows it to interfere with essential cellular processes like ATP synthesis. In drug development, understanding how arsenicals modulate cellular signaling is crucial for assessing both therapeutic potential and toxicity.

JNK Signaling Pathway Activation

Both arsenate and arsenite are known to activate the c-Jun N-terminal kinase (JNK) pathway, which is involved in cellular responses to stress, including apoptosis and inflammation. However, they do so via distinct mechanisms. The pathway for arsenate involves the activation of specific small GTP-binding proteins and MAP kinase kinase kinases (MEKKs)[14].

Caption: Arsenate-mediated activation of the JNK signaling pathway[14].

Disruption of the Hippo Signaling Pathway

Chronic exposure to low, environmentally relevant concentrations of arsenic can impair stem cell differentiation by disrupting the Hippo signaling pathway[15]. This pathway is critical for regulating organ size and maintaining pluripotency during embryonic development. Arsenic exposure leads to the enhanced activation and nuclear translocation of the transcriptional coactivator YAP and its partner TEAD, promoting the expression of genes that maintain a pluripotent state and delay differentiation[15].

Caption: Arsenic-induced disruption of the Hippo signaling pathway[15].

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